

# Fenthion-d6: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Fenthion-d6

Cat. No.: B563001

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **Fenthion-d6** (O,O-dimethyl-d6). The information is compiled and presented to meet the needs of laboratory and research professionals, emphasizing safe handling, storage, and emergency procedures.

## Hazard Identification and Classification

**Fenthion-d6** is a deuterated analog of Fenthion, an organothiophosphate insecticide. It is classified as a toxic substance.<sup>[1]</sup> The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classification for **Fenthion-d6**:

GHS Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Germ Cell Mutagenicity	Category 2	H341: Suspected of causing genetic defects
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Long-term Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects

Signal Word: Danger<sup>[1]</sup>

Hazard Pictograms:

- Acute Toxicity (fatal or toxic): Skull and crossbones
- Health Hazard: Exploding chest
- Environment: Exclamation mark, Environment

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **Fenthion-d6** is presented below.

Property	Value
Chemical Formula	C10H9D6O3PS2
Molecular Weight	284.36 g/mol [2]
Physical State	Liquid[1]
Appearance	Colorless to brown liquid[3]
Odor	Slight, garlic-like[4]
Density	1.250 g/cm <sup>3</sup>
Melting Point	7.5 °C (45.5 °F)[1]
Boiling Point	87 °C (189 °F) at 0.01 hPa
Water Solubility	7.5 mg/L[1]
Partition Coefficient (octanol/water)	log Pow: 4.09[1]

## Toxicological Information

**Fenthion-d6** is toxic if swallowed, inhaled, or absorbed through the skin.[1] It is a cholinesterase inhibitor, which can overstimulate the nervous system.[3][5][6]

Acute Toxicity Data (for Fenthion):[1]

Route of Exposure	Species	LD50/LC50 Value
Oral	Rat	180 mg/kg
Dermal	Rabbit	330 mg/kg
Inhalation	Rat	800 mg/m <sup>3</sup> (4 h)

Symptoms of Exposure: Symptoms of acute poisoning can include headache, blurred vision, weakness, nausea, vomiting, abdominal cramps, diarrhea, and excessive salivation.[3][4] More severe poisoning may lead to chest tightness, difficulty breathing, muscle twitching, convulsions, and respiratory failure.[3][7]

## Handling and Storage Precautions

Proper handling and storage are crucial to minimize the risk of exposure to **Fenthion-d6**.

### Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid inhalation of vapor or mist.[\[1\]](#)
- Use only in a well-ventilated area, preferably in a laboratory fume hood.[\[1\]](#)[\[8\]](#)
- Do not eat, drink, or smoke when using this product.[\[8\]](#)[\[9\]](#)
- Wash hands thoroughly after handling.[\[8\]](#)[\[9\]](#)

### Storage:

- Store in a cool, well-ventilated place away from food and feedstuffs.[\[9\]](#)
- Keep the container tightly closed.[\[7\]](#)[\[8\]](#)
- Store refrigerated.[\[1\]](#)[\[2\]](#)
- Keep out of reach of children and uninformed persons.[\[9\]](#)

### Incompatibilities:

- Strong oxidizing agents.[\[1\]](#)
- Strong reducing agents (may generate highly toxic and flammable phosphine gas).[\[7\]](#)
- Alkaline substances.[\[7\]](#)

## Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **Fenthion-d6**:

PPE Type	Specifications
Eye/Face Protection	Safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards.[1] A face shield may be necessary for certain operations.[7]
Skin Protection	Impervious gloves (e.g., nitrile rubber).[1][8] Protective clothing, such as a lab coat or coveralls, and closed-toe shoes.[1][7]
Respiratory Protection	For operations that may generate vapor or mist, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is recommended as a backup to engineering controls.[1]

## Emergency Procedures

Immediate action is required in case of accidental exposure or release.

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention. <a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention. <a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[9]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>

#### Accidental Release Measures:

- Evacuate personnel from the area.[\[8\]](#)
- Ensure adequate ventilation.[\[1\]](#)[\[8\]](#)
- Wear appropriate personal protective equipment.[\[1\]](#)[\[8\]](#)
- Prevent the material from entering drains or waterways.[\[1\]](#)[\[8\]](#)
- Absorb the spill with an inert absorbent material (e.g., sand, vermiculite) and collect it in a suitable, closed container for disposal as hazardous waste.[\[1\]](#)[\[7\]](#)

## Disposal Considerations

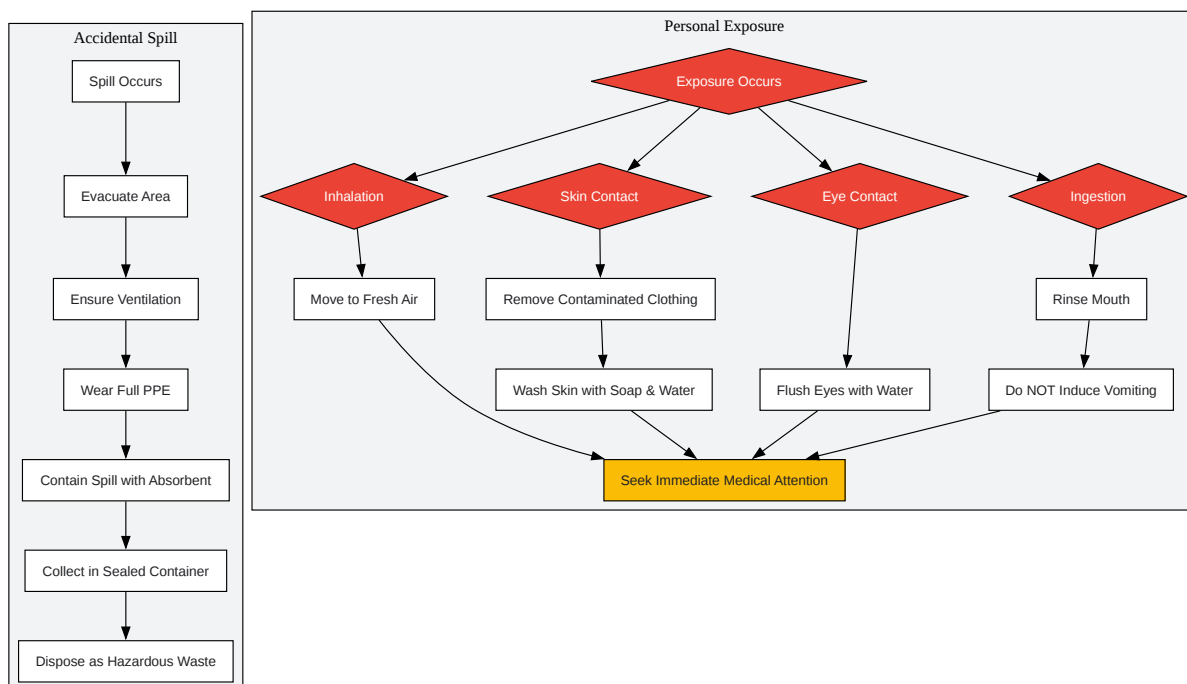
Dispose of **Fenthion-d6** and its containers in accordance with local, regional, and national regulations. Do not allow the product to enter drains or the environment.[\[1\]](#)[\[7\]](#)

## Diagrams



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Caption: Workflow for Safe Handling and Storage of **Fenthion-d6**.



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Caption: Emergency Response Procedures for **Fenthion-d6** Spills and Exposures.



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